

biosynthesis pathway of (R)-3-hydroxymelissoyl-CoA

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Compound of Interest

Compound Name: (R)-3-hydroxymelissoyl-CoA

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An In-depth Technical Guide to the Biosynthesis of **(R)-3-Hydroxymelissoyl-CoA**

For: Researchers, Scientists, and Drug Development Professionals

Abstract

(R)-3-hydroxymelissoyl-CoA is a key intermediate in the biosynthesis of melissic acid (C30:0), a very-long-chain fatty acid (VLCFA). While direct literature on this specific molecule is sparse, its formation is a fundamental step within the well-characterized fatty acid elongation cycle. This guide elucidates the biosynthesis pathway of **(R)-3-hydroxymelissoyl-CoA** by detailing the enzymatic reactions of the fatty acid elongase (FAE) complex located in the endoplasmic reticulum. We will cover the enzymology, a summary of relevant quantitative data, detailed experimental protocols for pathway analysis, and visualizations of the core biochemical processes. This document serves as a technical resource for researchers investigating VLCFA metabolism and its implications in health and disease.

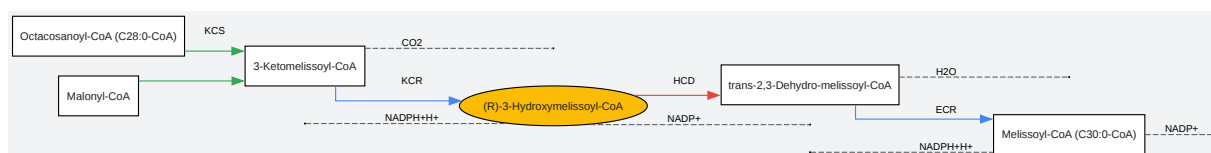
The Biosynthesis Pathway of (R)-3-Hydroxymelissoyl-CoA

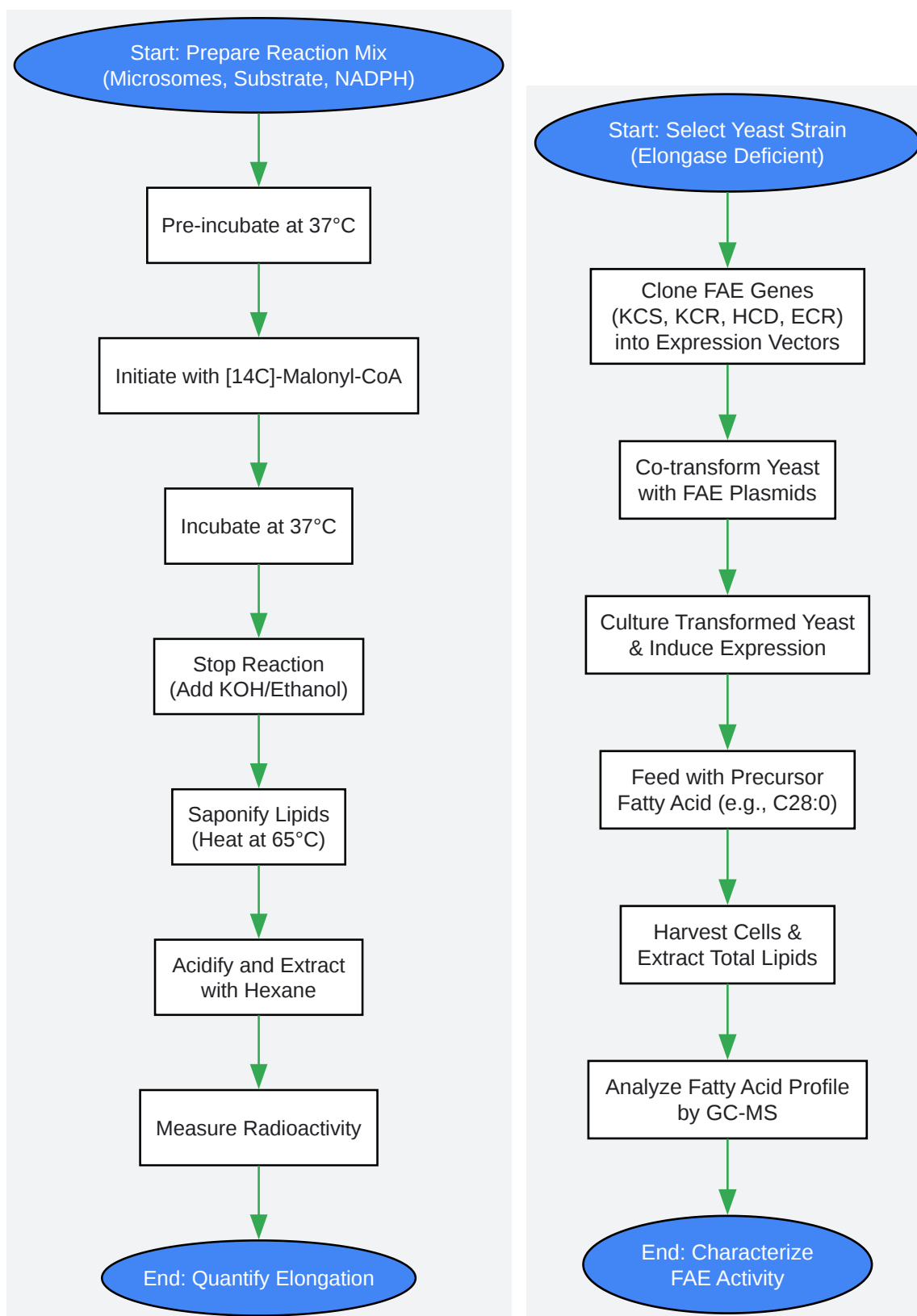
The synthesis of **(R)-3-hydroxymelissoyl-CoA** is the second step in the elongation cycle that extends a C28:0 acyl-CoA (octacosanoyl-CoA) to a C30:0 acyl-CoA (melissoyl-CoA). This process is carried out by the fatty acid elongase (FAE) complex, a multi-enzyme system embedded in the membrane of the endoplasmic reticulum. The entire cycle involves four sequential reactions.

The overall cycle for the synthesis of melissoyl-CoA is as follows:

- **Condensation:** Octacosanoyl-CoA (C28:0-CoA) is condensed with malonyl-CoA by 3-ketoacyl-CoA synthase (KCS). This reaction releases a molecule of CO₂ and forms 3-ketomelissoyl-CoA (3-oxo-C30:0-CoA). The KCS enzyme determines the substrate specificity for the acyl-CoA chain length.
- **First Reduction:** The keto group at the C3 position of 3-ketomelissoyl-CoA is reduced to a hydroxyl group by 3-ketoacyl-CoA reductase (KCR). This reaction is NADPH-dependent and stereospecifically produces **(R)-3-hydroxymelissoyl-CoA**.
- **Dehydration:** A molecule of water is removed from **(R)-3-hydroxymelissoyl-CoA** by 3-hydroxyacyl-CoA dehydratase (HCD), forming a trans double bond between the C2 and C3 positions, resulting in trans-2,3-dehydro-melissoyl-CoA.
- **Second Reduction:** The double bond of trans-2,3-dehydro-melissoyl-CoA is reduced by trans-2,3-enoyl-CoA reductase (ECR), also using NADPH as a reductant. This final step yields melissoyl-CoA (C30:0-CoA).

This newly synthesized melissoyl-CoA can then serve as a substrate for further elongation cycles or be incorporated into various lipid species.





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